

Personal protective equipment for handling 3,5-Dichlorobenzene-1,2-diamine

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Compound of Interest

Compound Name: 3,5-Dichlorobenzene-1,2-diamine

Cat. No.: B103894

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Essential Safety and Handling Guide for 3,5-Dichlorobenzene-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3,5-Dichlorobenzene-1,2-diamine** (CAS No. 5233-04-5). It is crucial to supplement this information with a thorough review of the complete Safety Data Sheet (SDS) provided by the supplier of your specific material.

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Dichlorobenzene-1,2-diamine is classified as a hazardous substance.^{[1][2]} Adherence to strict safety protocols is mandatory to prevent exposure.

GHS Hazard Classification:

- Skin Irritation, Category 2 (H315): Causes skin irritation.^[1]
- Eye Irritation, Category 2 (H319): Causes serious eye irritation.^[1]

- Specific Target Organ Toxicity — Single Exposure, Category 3 (H335): May cause respiratory irritation.^[1]

Signal Word: Warning^{[1][2]}

Based on these hazards, the following personal protective equipment is essential:

- Eye and Face Protection: Chemical safety goggles that form a seal around the eyes are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory. While specific breakthrough times for **3,5-Dichlorobenzene-1,2-diamine** are not readily available in public sources, nitrile rubber gloves are a common recommendation for many chlorinated aromatic compounds. It is imperative to consult the manufacturer's glove selection guide and the substance-specific SDS for appropriate material and thickness. Always inspect gloves for any signs of degradation before use and practice proper glove removal technique to avoid skin contact.
 - Protective Clothing: A lab coat or chemical-resistant apron must be worn. For tasks with a higher potential for exposure, chemical-resistant coveralls may be necessary. Ensure that street clothes are fully covered and that shoes are closed-toe and made of a non-porous material.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1] If engineering controls are not sufficient to maintain exposure below acceptable limits, or during spill cleanup, a NIOSH-approved respirator appropriate for organic vapors and particulates should be used. Respirator use requires a formal respiratory protection program, including fit testing.

Quantitative Exposure and Safety Data

Quantitative data such as occupational exposure limits and specific glove breakthrough times are critical for a comprehensive risk assessment. The following table summarizes the available information. It is imperative to obtain the supplier-specific Safety Data Sheet (SDS) to populate any missing data.

Parameter	Value	Source
CAS Number	5233-04-5	[1][3]
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂	[3][4]
Molecular Weight	177.03 g/mol	[1][3]
Form	Solid	[1]
Melting Point	60-65 °C	[1]
Occupational Exposure Limits (OELs)	Not available from searched sources. Consult supplier-specific SDS.	
Permissible Exposure Limit (PEL - OSHA)	Not available from searched sources. Consult supplier-specific SDS.	
Threshold Limit Value (TLV - ACGIH)	Not available from searched sources. Consult supplier-specific SDS.	
Glove Material Breakthrough Time	Not available from searched sources. Consult supplier-specific SDS and glove manufacturer data.	

Safe Handling and Storage

- Engineering Controls: All work with **3,5-Dichlorobenzene-1,2-diamine** should be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[1] Emergency eyewash stations and safety showers must be readily accessible.
- Procedural Guidelines:
 - Avoid the generation of dust.
 - Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]

- Do not eat, drink, or smoke in areas where the chemical is handled.
- Ensure containers are tightly closed when not in use.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. Keep containers tightly sealed. The storage class for this combustible solid is 11.^[1]

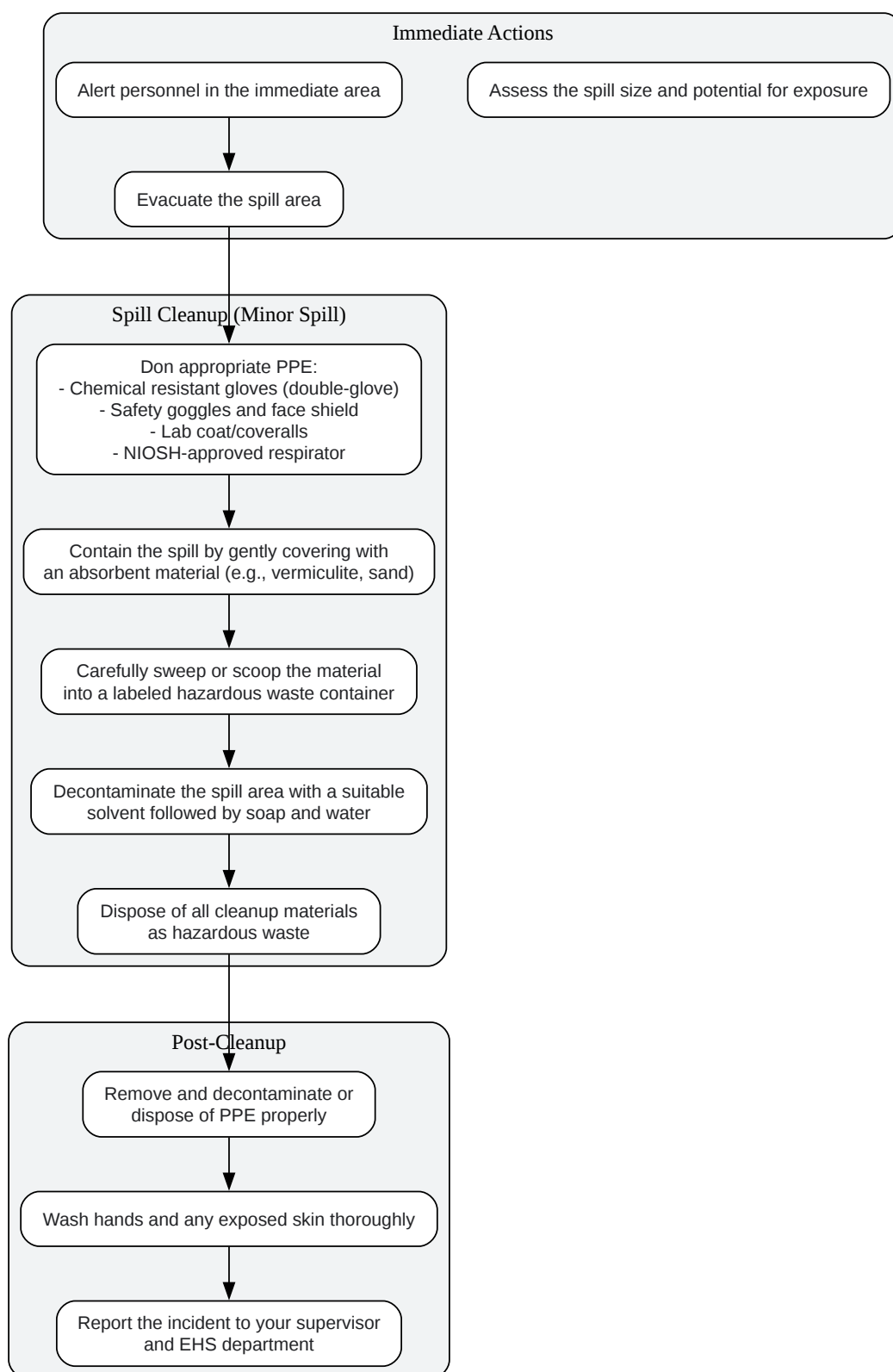
Disposal Plan

Dispose of **3,5-Dichlorobenzene-1,2-diamine** and any contaminated materials as hazardous waste. All waste must be handled in accordance with local, state, and federal regulations.

- Waste Containers: Collect waste in designated, properly labeled, and sealed containers.
- Incompatible Wastes: Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal Route: Contact your institution's environmental health and safety (EHS) office for guidance on proper disposal procedures. As a chlorinated aromatic amine, specific disposal methods, such as high-temperature incineration, may be required.

Emergency Spill Response Workflow

In the event of a spill, follow this workflow. This diagram outlines the key steps for a safe and effective response to a minor spill of solid **3,5-Dichlorobenzene-1,2-diamine**. For large spills, or any spill you are not equipped or trained to handle, evacuate the area and contact your EHS department immediately.



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